

# Phenyl Chloroformate Synthesis from Phenol and Phosgene: A Technical Guide

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## Compound of Interest

Compound Name: Phenyl chloroformate

Cat. No.: B146348

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This whitepaper provides an in-depth technical overview of the synthesis of **phenyl chloroformate** from the reaction of phenol with phosgene. It is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries. The guide covers the underlying reaction mechanism, detailed experimental protocols, critical safety information, and a comparison of various synthetic methodologies.

**Phenyl chloroformate** is a crucial intermediate in fine chemical synthesis, widely used as a reagent for organic synthesis, including in the production of polymerization catalysts, plastic modifiers, and as an intermediate for pharmaceuticals and pesticides.<sup>[1][2]</sup> Its synthesis is primarily achieved through the reaction of phenol with phosgene, a method that is efficient but requires stringent safety protocols due to the high toxicity of phosgene.<sup>[1][3]</sup>

## Physicochemical Properties and Safety Data

A thorough understanding of the properties and hazards of all chemicals involved is paramount.

**Phenyl chloroformate** is a colorless to light-yellow liquid with a pungent odor, which is toxic by ingestion, inhalation, and skin absorption.<sup>[4][5]</sup> Phosgene is an insidious poison and must be handled with extreme caution in well-ventilated areas.

Table 1: Physicochemical Properties of Key Compounds

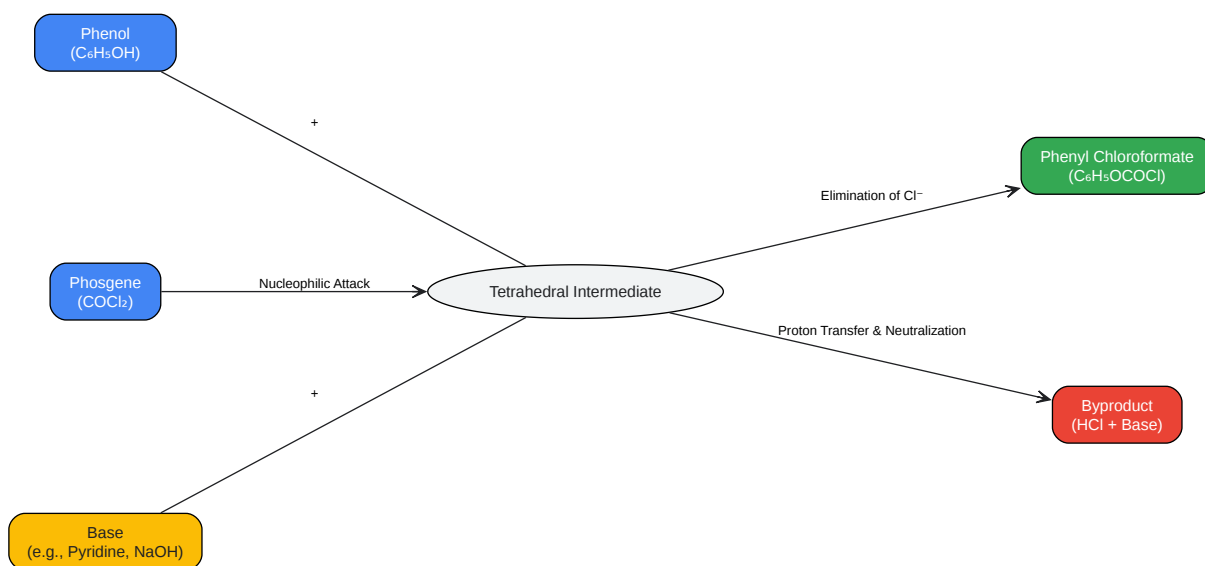
Property	Phenyl Chloroformate	Phenol	Phosgene
CAS Number	1885-14-9	108-95-2	75-44-5
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub> [3]	C <sub>6</sub> H <sub>6</sub> O	COCl <sub>2</sub>
Molecular Weight	156.57 g/mol	94.11 g/mol	98.92 g/mol
Boiling Point	188-189 °C[4]; 74-75 °C at 13 mmHg	181.7 °C	7.56 °C[6]
Melting Point	-28 °C[4]	40.5 °C	-118 °C
Density	~1.25 g/mL at 25 °C	1.07 g/cm <sup>3</sup>	1.42 g/cm <sup>3</sup> (liquid at 0°C)
Flash Point	69 °C (closed cup)	79 °C	Not Flammable
Solubility	Reacts with water[4]	Soluble in water (8.3 g/100 mL)	Reacts with water

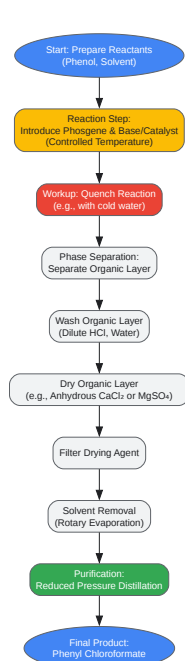
Table 2: Hazard and Safety Information

Compound	Hazard Classifications	Hazard Statements	Recommended Personal Protective Equipment (PPE)
Phenyl Chloroformate	Acute Tox. 1 (Inhalation), Skin Corr. 1B, Met. Corr. 1	H290, H302, H314, H330, H335	Safety goggles, chemically resistant gloves (e.g., Viton), lab coat, use in a fume hood. <a href="#">[7]</a> <a href="#">[8]</a>
Phenol	Acute Tox. 3, Muta. 2, STOT RE 2, Skin Corr. 1B	H301, H311, H331, H314, H341, H373	Safety goggles, gloves, protective clothing.
Phosgene	Acute Tox. 2 (Inhalation)	H330	Positive-pressure self-contained breathing apparatus (SCBA), chemical-protective suit. <a href="#">[9]</a>

## Reaction Mechanism and Process Workflow

The synthesis of **phenyl chloroformate** from phenol and phosgene is a nucleophilic acyl substitution reaction. The oxygen atom of phenol acts as a nucleophile, attacking the electrophilic carbonyl carbon of phosgene. This is typically facilitated by a base, which deprotonates phenol to form the more nucleophilic phenoxide ion, or by a catalyst. The reaction proceeds with the elimination of a chloride ion, followed by the removal of a proton to yield **phenyl chloroformate** and hydrogen chloride (HCl). The HCl byproduct must be neutralized by a base to drive the reaction to completion.





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